

# Essential Safety and Handling Guide for Pyrroloquinoline Quinone (PQQ)

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## Compound of Interest

Compound Name: Pyrroloquinoline Quinone

Cat. No.: B001329

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This guide provides immediate, essential safety protocols and logistical information for handling **Pyrroloquinoline Quinone (PQQ)** in a laboratory setting. The following procedural steps are designed for researchers, scientists, and drug development professionals to ensure safe operational use and disposal.

## Hazard Identification and Classification

**Pyrroloquinoline Quinone** is classified under the Globally Harmonized System (GHS) with the following potential hazards. Understanding these is the first step in safe handling.

Hazard Classification	Category	GHS Code	Description	Citations
Acute Toxicity, Oral	Category 4	H302	Harmful if swallowed	[1]
Skin Corrosion/Irritation	Category 2	H315	Causes skin irritation	[1][2]
Serious Eye Damage/Irritation	Category 2A	H319	Causes serious eye irritation	[1][2]
Specific Target Organ Toxicity	Category 3	H335	May cause respiratory irritation	[1][2]

## Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to minimize exposure and ensure personal safety when handling PQQ.

Protection Type	Recommended Equipment	Specifications and Best Practices	Citations
Eye/Face Protection	Safety Goggles	Wear tightly fitting safety goggles with side-shields. Ensure they conform to EU standard EN166 or US NIOSH standards.	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a> <a href="#">[5]</a>
Skin Protection	Protective Gloves	Use chemical-impermeable gloves. Suitable materials include nitrile rubber, polychloroprene, butyl rubber, and polyvinyl chloride. Regularly inspect gloves for degradation.	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Lab Coat / Clothing	Wear a lab coat or impervious, fire-resistant clothing. For significant exposure risk, overalls may be necessary. Do not expose open cuts or abraded skin.	<a href="#">[1]</a> <a href="#">[3]</a> <a href="#">[4]</a>	
Respiratory Protection	Respirator	Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded, if dust formation is likely, or if irritation is experienced. A full-face respirator may be	<a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>

required in cases of  
high exposure.

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## Operational and Disposal Plans

A systematic approach to handling, storage, and disposal is critical for safety and compliance.

Engineering Controls and Handling Procedures:

- Ventilation: Always handle PQQ in a well-ventilated area.[3][5] Use local exhaust ventilation where solids are handled as powders to prevent accumulation.[4]
- Safety Stations: Ensure that eyewash stations and safety showers are readily accessible and close to the workstation.[1][2]
- Safe Handling:
  - Avoid the formation of dust and aerosols.[2][3]
  - Avoid contact with skin, eyes, and clothing.[3][7]
  - Do not eat, drink, or smoke in the handling area.[1][2][3][5]
  - Use non-sparking tools to prevent fire from electrostatic discharge.[3][5]
  - Wash hands thoroughly after handling the substance.[1][2][3][5]
  - Take off any contaminated clothing and wash it before reuse.[1][3]

Storage Protocols:

- Conditions: Store in a tightly closed container in a dry, cool, and well-ventilated place.[1][3][5][6] For long-term stability, store at -20°C in a dark, dry environment.[6]
- Incompatibilities: Keep away from strong oxidizing agents, strong acids, bases, and heat.[2][6]

Accidental Release and Spill Containment:

- Evacuate: Evacuate personnel to safe areas and ensure adequate ventilation.[1][3]
- Protect: Use full personal protective equipment, including a NIOSH-approved respirator, safety goggles, and heavy rubber gloves.[1][6]
- Contain: Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[3][5][6]
- Clean-Up: Sweep up the spilled solid material, avoiding dust formation, and place it into a suitable, closed container for disposal.[2] Use spark-proof tools for collection.[3]

#### Disposal Plan:

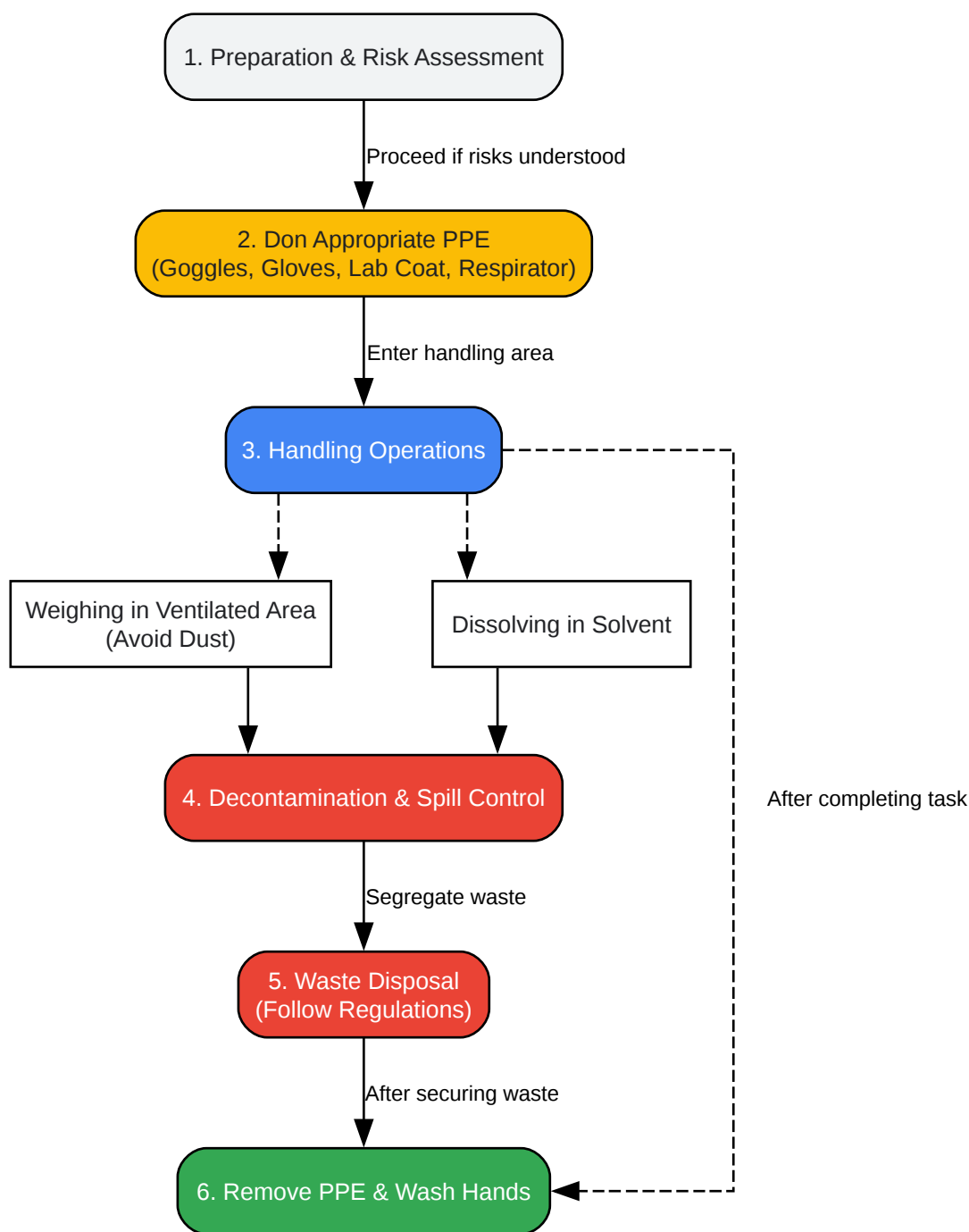
- Product and Contaminated Packaging: All waste materials must be disposed of in accordance with applicable local, state, and federal regulations.[1][2][3][6] Do not dispose of with household garbage or allow the product to reach sewage systems.[8]

## First Aid Measures

Immediate and appropriate first aid is crucial in the event of exposure.

Exposure Route	First Aid Procedure	Citations
Ingestion	If swallowed, rinse the mouth with water. Do not induce vomiting. Call a doctor or Poison Control Center immediately. Never give anything by mouth to an unconscious person.	<a href="#">[3]</a> <a href="#">[5]</a> <a href="#">[6]</a>
Eye Contact	Immediately rinse cautiously with plenty of water for at least 15 minutes, also under the eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[6]</a>
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation occurs or persists, seek medical attention.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[5]</a>
Inhalation	Move the person to fresh air. If breathing is difficult or symptoms occur, get medical attention. If not breathing, provide artificial respiration.	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[5]</a> <a href="#">[6]</a>

## PQQ Handling Workflow



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Caption: Workflow for the safe handling of **Pyrroloquinoline Quinone (PQQ)**.

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